

Navigating the Safe Disposal of GSK-114: A Procedural Guide

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Compound of Interest

Compound Name: GSK-114
CAS No.: 1301761-96-5
Cat. No.: B607754

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For researchers and scientists in the field of drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **GSK-114**, a potent and selective TNNI3K inhibitor. Adherence to these guidelines is crucial due to the compound's potential hazards.

GSK-114 Hazard and Disposal Summary

GSK-114 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, stringent disposal protocols must be followed to prevent human exposure and environmental contamination. The primary directive for its disposal is to entrust it to an approved waste disposal plant[1].

Identifier	CAS Number	GHS Hazard Classifications	Key Disposal Precautionary Statement
GSK-114	1301761-96-5	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410[1]	P501: Dispose of contents/container to an approved waste disposal plant[1].

Experimental Protocol for the Disposal of GSK-114

The following protocol outlines the necessary steps for the safe handling and disposal of **GSK-114** in a laboratory setting. This procedure is designed to minimize risk to personnel and the environment.

1. Personal Protective Equipment (PPE): Before handling **GSK-114**, ensure the following PPE is worn:

- Safety goggles with side-shields[1].
- Protective gloves[1].
- Impervious laboratory coat or clothing[1].
- A suitable respirator should be used if there is a risk of dust or aerosol formation[1].

2. Waste Segregation and Collection:

- All materials contaminated with **GSK-114**, including unused compound, solutions, and contaminated labware (e.g., pipette tips, vials), must be segregated from general laboratory waste.
- Collect all **GSK-114** waste in a dedicated, clearly labeled, and sealed waste container. The container should be appropriate for hazardous chemical waste.

3. Preventing Environmental Release:

- Under no circumstances should **GSK-114** or its containers be disposed of in the general trash or washed down the drain.
- Take measures to avoid its release into the environment[1]. In case of a spill, collect the spillage to prevent it from reaching drains, water courses, or the soil[1].

4. Storage Pending Disposal:

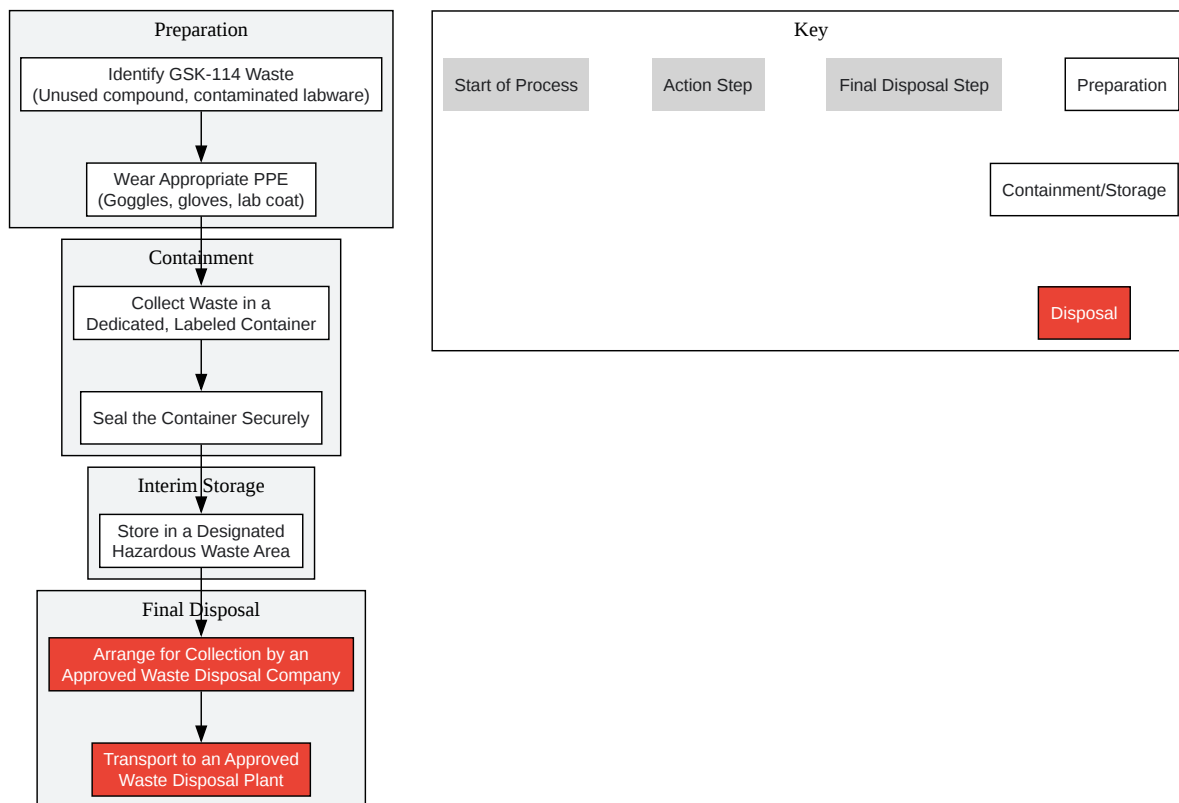
- Store the sealed waste container in a cool, well-ventilated area designated for hazardous waste[1].
- Keep the container away from direct sunlight and sources of ignition[1].

5. Final Disposal Procedure:

- Arrange for the collection of the **GSK-114** waste container by a licensed and approved waste disposal company.
- Ensure that the waste is transported to an approved waste disposal plant in accordance with all local, state, and federal regulations.

GSK-114 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **GSK-114**.



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Caption: Workflow for the safe disposal of **GSK-114**.

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References

- 1. GSK-114|1301761-96-5|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of GSK-114: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607754/docs#navigating-the-safe-disposal-of-gsk-114-a-procedural-guide\]](https://www.benchchem.com/product/b607754/docs#navigating-the-safe-disposal-of-gsk-114-a-procedural-guide)

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